

Indium Acetate: A Technical Overview of its Core Chemical Properties

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Compound of Interest

Compound Name: Indium acetate

Cat. No.: B1581389

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Indium acetate, a key compound in materials science and catalysis, serves as a critical precursor for the synthesis of various indium-containing materials. This guide provides a focused overview of its fundamental chemical properties, specifically its molecular weight and chemical formula, presented for researchers, scientists, and professionals in drug development.

Indium (III) acetate, also known as indium triacetate, is an inorganic compound with the chemical formula $\text{In}(\text{C}_2\text{H}_3\text{O}_2)_3$.^{[1][2]} It is a moderately water-soluble crystalline indium source that decomposes to indium oxide upon heating.^[1] The compound is also soluble in acetic acid and mineral acids.^[3] Its applications are notable in the production of transparent conductive oxides, which are essential for touch screens and solar cells, and it also serves as a catalyst in organic synthesis.

Quantitative Data Summary

For ease of reference, the key quantitative identifiers for **indium acetate** are summarized in the table below.

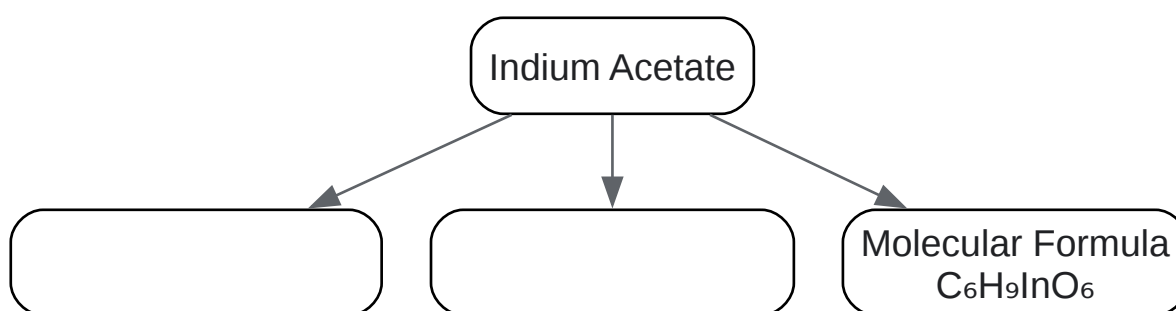
Property	Value
Molecular Weight	291.95 g/mol ^{[2][4][5][6][7][8]}
CAS Number	25114-58-3 ^{[2][4][6][7][8]}

Chemical Formula and Structure

The chemical formula for **indium acetate** can be represented in several ways, all denoting the same composition of one indium atom, six carbon atoms, nine hydrogen atoms, and six oxygen atoms.

- Condensed Formula: $\text{In}(\text{CH}_3\text{COO})_3$ [\[3\]](#)
- Linear Formula: $\text{In}(\text{C}_2\text{H}_3\text{O}_2)_3$ [\[2\]](#)[\[8\]](#)
- Molecular Formula: $\text{C}_6\text{H}_9\text{InO}_6$ [\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

The relationship between these formula representations is illustrated in the diagram below.



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Chemical Formula Representations of **Indium Acetate**.

A note on experimental protocols and signaling pathways: The request for detailed experimental methodologies and signaling pathways is highly context-dependent. The specific protocols for using **indium acetate** will vary significantly based on the intended application, such as the synthesis of quantum dots, the formation of thin films, or its use as a catalyst in a specific organic reaction. Similarly, signaling pathway diagrams are relevant to biological or biochemical processes, which are not intrinsically associated with the core chemical properties of **indium acetate** itself. To provide accurate and relevant information, a more defined scope of the research or application area is required.

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